

# Beta-Methyl Vinyl Phosphate: A Comparative Guide for Drug Discovery Intermediates

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## Compound of Interest

Compound Name: *beta-Methyl vinyl phosphate*

Cat. No.: *B027707*

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**Beta-methyl vinyl phosphate** (MAP) is a key chemical intermediate primarily recognized for its critical role in the synthesis of potent carbapenem antibiotics, most notably Meropenem. While not a therapeutic agent in itself, its unique structural features are instrumental in constructing the core of these vital antibacterial drugs. This guide provides a comparative overview of **beta-methyl vinyl phosphate**, its application in synthesis, and a look at alternative synthetic strategies in carbapenem drug discovery.

## Overview of Beta-Methyl Vinyl Phosphate (MAP)

**Beta-methyl vinyl phosphate** is a phosphate ester that serves as a crucial building block in the multi-step synthesis of Meropenem. Its primary function is to facilitate the formation of the distinctive carbapenem ring structure. The mechanism of action of the final product, Meropenem, involves the inhibition of bacterial cell wall synthesis by targeting penicillin-binding proteins (PBPs), which leads to bacterial cell death<sup>[1]</sup>.

## Chemical and Physical Properties

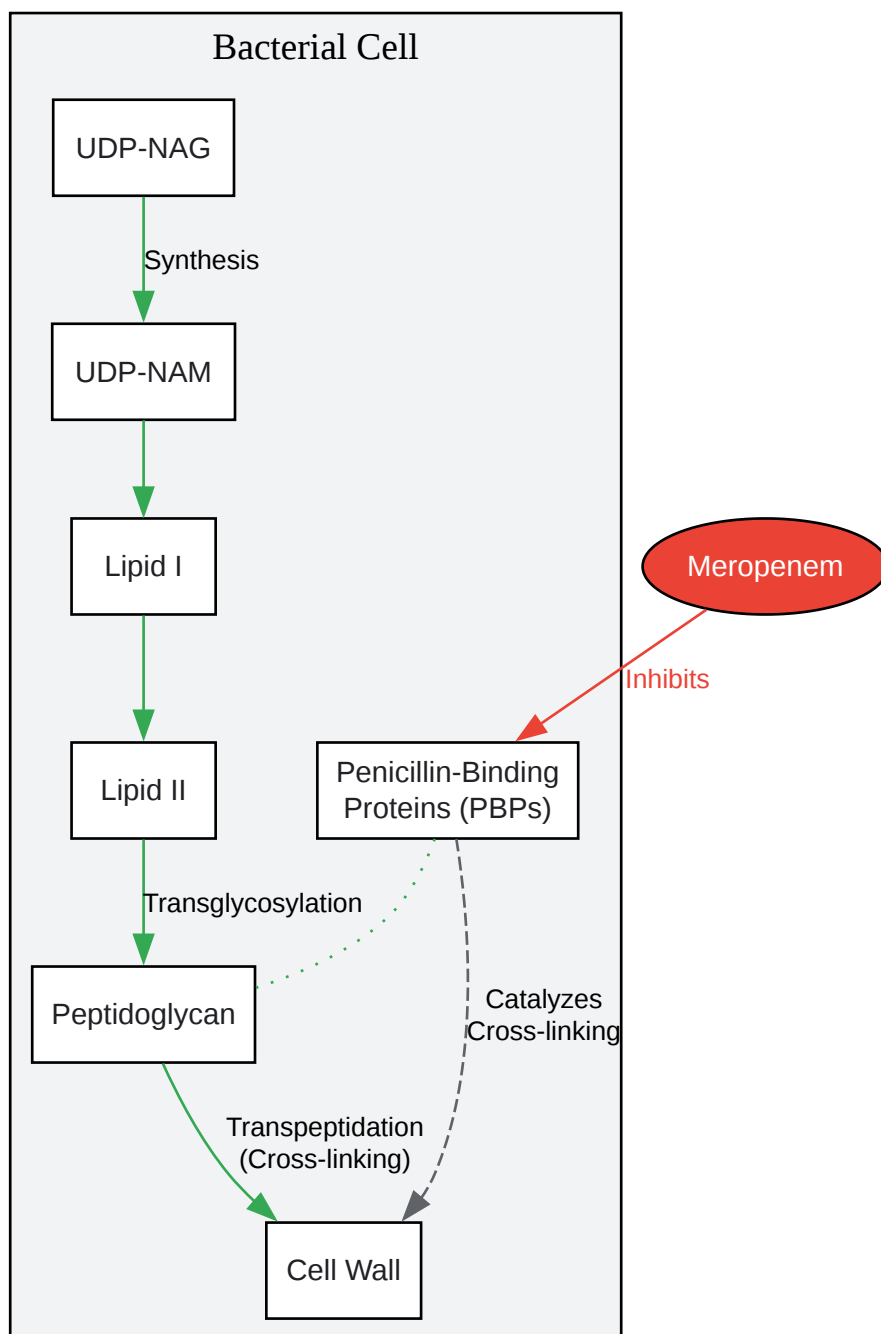
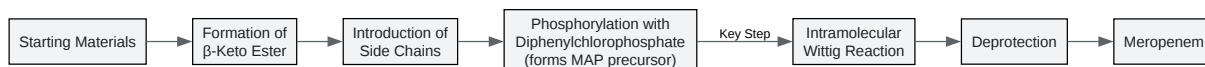
A summary of the key physicochemical properties of **beta-methyl vinyl phosphate** is presented in the table below.

Property	Value
Molecular Formula	C <sub>29</sub> H <sub>27</sub> N <sub>2</sub> O <sub>10</sub> P
Molecular Weight	594.51 g/mol
CAS Number	90776-59-3
Appearance	White to off-white solid
Melting Point	129-131 °C
Boiling Point	722.4 °C at 760 mmHg
Density	1.47 g/cm <sup>3</sup>
Storage Conditions	-20°C Freezer, under inert atmosphere
Synonyms	(4R,5R,6S)-3-diphenoxyphosphoryloxy-6-[(1R)-1-hydroxyethyl]-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid (4-nitrophenyl)methyl ester; p-Nitrobenzyl (1R,5R,6S)-6-[(1R)-1-hydroxyethyl]-2-[(diphenylphosphono)oxy]-1-methylcarbapen-2-em-3-carboxylate

## Role in Meropenem Synthesis: An Experimental Workflow

The synthesis of Meropenem is a complex process involving several key steps. **Beta-methyl vinyl phosphate** is introduced to create a reactive intermediate that facilitates the crucial ring closure to form the carbapenem nucleus.

## General Synthetic Workflow



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## References

- 1. lookchem.com [lookchem.com]
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